

Lehmbachol D chemical structure and properties

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Compound of Interest

Compound Name: *Lehmbachol D*

Cat. No.: *B14748559*

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Lehmbachol D: An In-depth Technical Analysis

Despite a comprehensive search of available scientific literature, detailed information regarding the chemical structure, properties, and biological activity of **Lehmbachol D** remains elusive. This technical guide summarizes the limited publicly available data and highlights the significant knowledge gaps concerning this natural product.

Chemical Identity and Structure

Lehmbachol D is a natural product with the molecular formula C₂₆H₂₆O₈, corresponding to a molar mass of 466.48 g/mol ^[1]. Its systematic IUPAC name is (1S,3aR,4S,8bR)-4-(4-hydroxy-3,5-dimethoxyphenyl)-1-(4-hydroxy-3-methoxyphenyl)-3,3a,4,8b-tetrahydro-1H-indeno[1,2-c]furan-5,7-diol. The compound has a Chemical Abstracts Service (CAS) registry number of 913556-40-8.

Based on its IUPAC name and available structural information, **Lehmbachol D** possesses a complex polycyclic core. A two-dimensional representation of its chemical structure is provided in Figure 1.

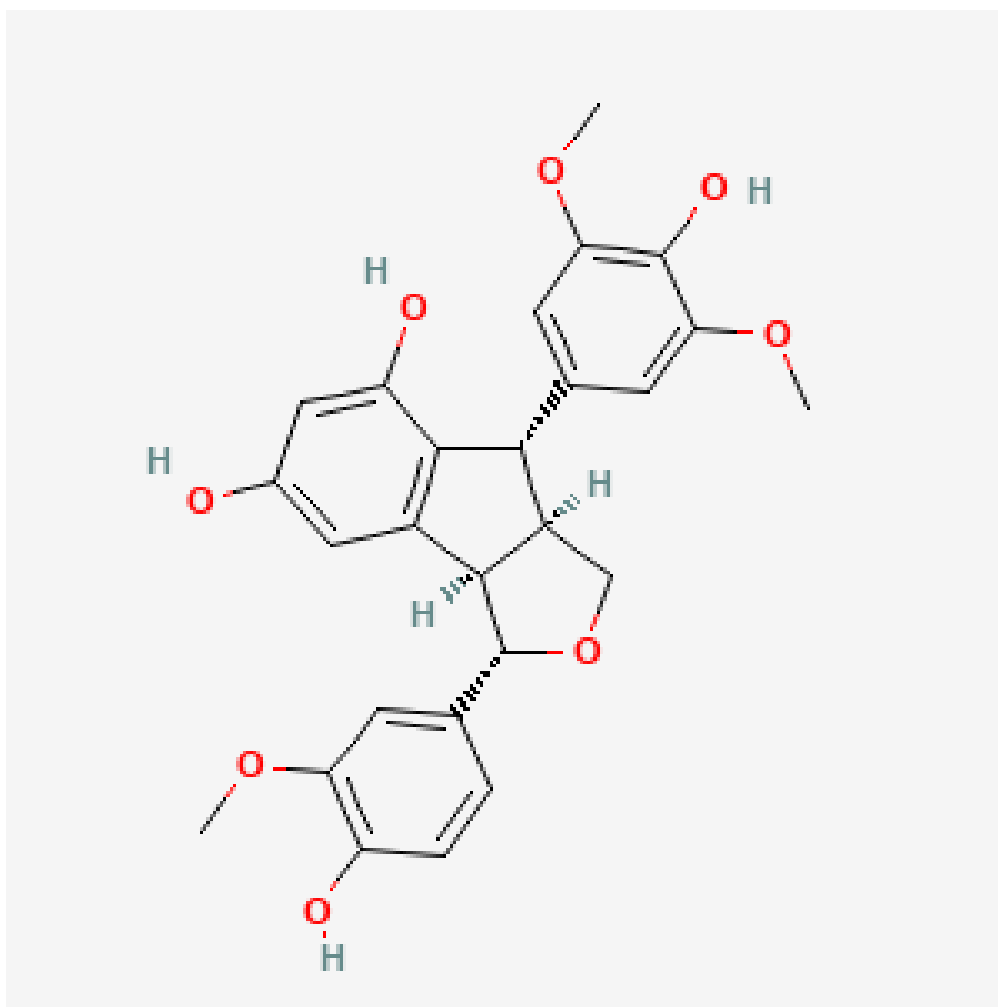


Figure 1. 2D Chemical Structure of **Lehm bachol D**.

Physicochemical Properties

Quantitative experimental data on the physicochemical properties of **Lehm bachol D** are not readily available in the scientific literature. However, computational models have predicted several key properties, which are summarized in Table 1. It is important to note that these are theoretical estimations and may not reflect experimentally determined values. The compound is described as a powder in its physical form.[\[1\]](#)

Table 1: Computed Physicochemical Properties of **Lehm bachol D**

Property	Value	Source
Molecular Weight	466.5 g/mol	PubChem
XLogP3-AA	3.4	PubChem
Hydrogen Bond Donor Count	4	PubChem
Hydrogen Bond Acceptor Count	8	PubChem
Rotatable Bond Count	5	PubChem

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the public domain regarding the biological activity or potential signaling pathways of **Lehmbachol D**. While many natural products derived from lichens and other organisms exhibit a wide range of biological effects, no studies have been published that specifically investigate the pharmacological or biological properties of **Lehmbachol D**.

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **Lehmbachol D** are not available in the reviewed literature. The original source describing the isolation and characterization of this compound could not be located through extensive searches of scientific databases.

Data and Future Research

The lack of accessible data on **Lehmbachol D** presents a significant challenge for researchers, scientists, and drug development professionals. The complex structure of the molecule suggests potential for interesting biological activities, but without experimental validation, its therapeutic potential remains unknown.

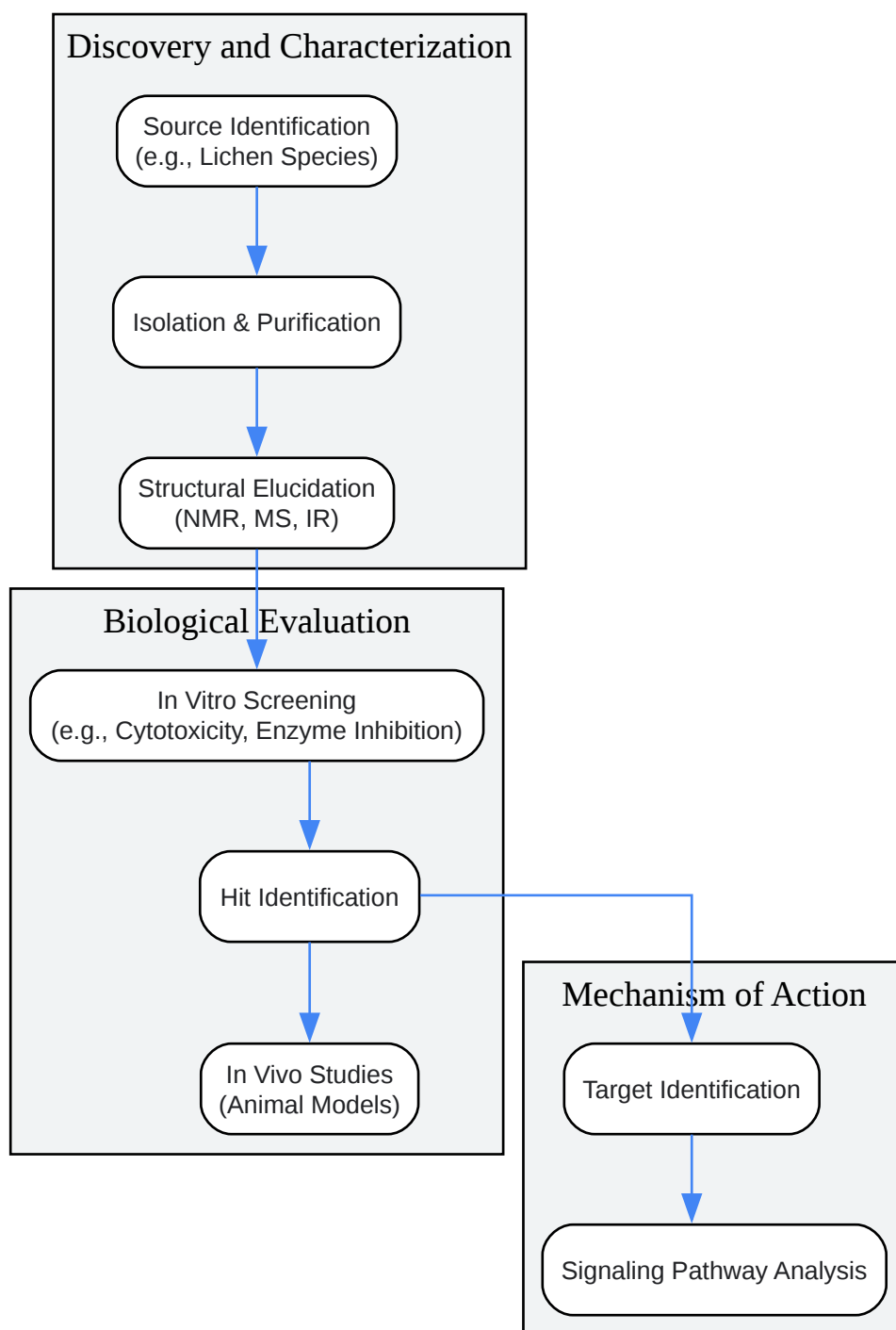
Future research efforts should focus on the following:

- **Isolation and Purification:** Identifying the original source of **Lehmbachol D** and developing robust protocols for its isolation and purification.

- **Spectroscopic Characterization:** Comprehensive analysis using modern spectroscopic techniques (NMR, IR, Mass Spectrometry) to confirm its structure and provide detailed characterization data.
- **Biological Screening:** Evaluating the biological activity of **Lehmbachol D** in a variety of in vitro and in vivo assays to identify any potential therapeutic effects.
- **Mechanism of Action Studies:** If biological activity is identified, further studies will be required to elucidate the underlying mechanism of action and any relevant signaling pathways.

Logical Relationship Diagram

Due to the absence of experimental data and established biological activities, a signaling pathway or experimental workflow diagram cannot be constructed. However, a logical workflow for future research on **Lehmbachol D** can be conceptualized as follows:



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Proposed research workflow for **Lehm bachol D**.

In conclusion, **Lehm bachol D** represents an intriguing but largely uncharacterized natural product. The information presented in this guide is based on the limited data available. Further

research is critically needed to unlock the full scientific and therapeutic potential of this molecule.

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References

- 1. Isolation and Identification of Lichen Photobionts Collected from Different Environments in North of Portugal and Evaluation of Bioactivities of Their Extracts - PMC [pmc.ncbi.nlm.nih.gov]
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